

Personal protective equipment for handling (S,R)-CFT8634

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Compound of Interest

Compound Name: (S,R)-CFT8634

Cat. No.: B12374821

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Essential Safety and Handling Guide for (S,R)-CFT8634

(S,R)-CFT8634 is a potent, selective, and orally bioavailable PROTAC (Proteolysis Targeting Chimera) designed to degrade the BRD9 protein. As a member of this cutting-edge class of targeted protein degraders, it holds significant promise for research in areas such as synovial sarcoma and SMARCB1-deleted solid tumors.^{[1][2][3]} However, its potency necessitates stringent safety protocols to ensure the protection of researchers and laboratory personnel. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to facilitate the safe and effective handling of this compound.

Hazard Identification and Engineering Controls

While a specific Safety Data Sheet (SDS) for **(S,R)-CFT8634** is not publicly available, data from a closely related PROTAC BRD9 degrader indicates that it may cause skin and eye irritation.^[4] Due to the high potency typical of PROTACs, it is crucial to handle **(S,R)-CFT8634** as a potent compound.

Engineering controls are the primary line of defense in minimizing exposure. All handling of powdered **(S,R)-CFT8634** should be conducted within a certified chemical fume hood, a ventilated balance enclosure, or a glove box to control airborne particles.^{[5][6]} For solutions, a chemical fume hood is sufficient. The designated handling area should be clearly marked, and access should be restricted to trained personnel.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory for all personnel handling **(S,R)-CFT8634**. The following table summarizes the required PPE for various laboratory operations.

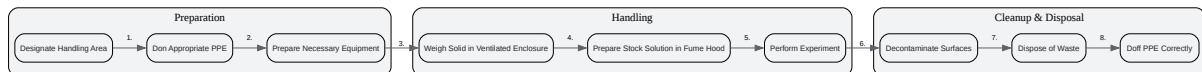
Operation	Required PPE
Handling Solid Compound	Double Nitrile Gloves, Disposable Gown/Lab Coat, Safety Goggles with Side Shields, Face Shield (if splash hazard exists)
Handling Solutions	Nitrile Gloves, Lab Coat, Safety Goggles with Side Shields
Weighing	Double Nitrile Gloves, Disposable Gown, Safety Goggles within a Ventilated Enclosure
Waste Disposal	Double Nitrile Gloves, Lab Coat, Safety Goggles with Side Shields

Key PPE Specifications:

- Gloves: Always wear double nitrile gloves when handling the solid compound. Change gloves immediately if contaminated.
- Eye Protection: Safety goggles with side shields are the minimum requirement. A face shield should be worn over safety goggles when there is a risk of splashing.[\[4\]](#)[\[7\]](#)
- Lab Coat: A disposable gown or a dedicated lab coat that is regularly decontaminated is required when handling the solid form. For solutions, a standard lab coat is acceptable.
- Respiratory Protection: If engineering controls are not available or are insufficient to control airborne particulates, a NIOSH-approved respirator (e.g., N95) is necessary.[\[7\]](#)

Step-by-Step Handling Procedures

A systematic approach to handling **(S,R)-CFT8634** is essential to maintain a safe laboratory environment.



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Figure 1. Step-by-step workflow for the safe handling of **(S,R)-CFT8634**.

Experimental Protocol: Preparation of a 10 mM Stock Solution

- Preparation: Designate a work area within a chemical fume hood. Assemble all necessary equipment, including a calibrated analytical balance (if weighing solid), appropriate glassware, and the chosen solvent.
- Don PPE: Put on a lab coat, safety goggles with side shields, and nitrile gloves. If handling the solid, double gloves are required.
- Weighing (if applicable): If starting from a solid, accurately weigh the required amount of **(S,R)-CFT8634** in a tared vial within a ventilated balance enclosure.
- Solubilization: In the chemical fume hood, add the appropriate volume of solvent to the vial containing the **(S,R)-CFT8634**.
- Mixing: Gently vortex or sonicate the solution until the compound is fully dissolved.
- Storage: Store the stock solution in a clearly labeled, sealed container at the recommended temperature.

Spill and Exposure Procedures

In the event of a spill or exposure, immediate and appropriate action is critical.

Spill Response Plan

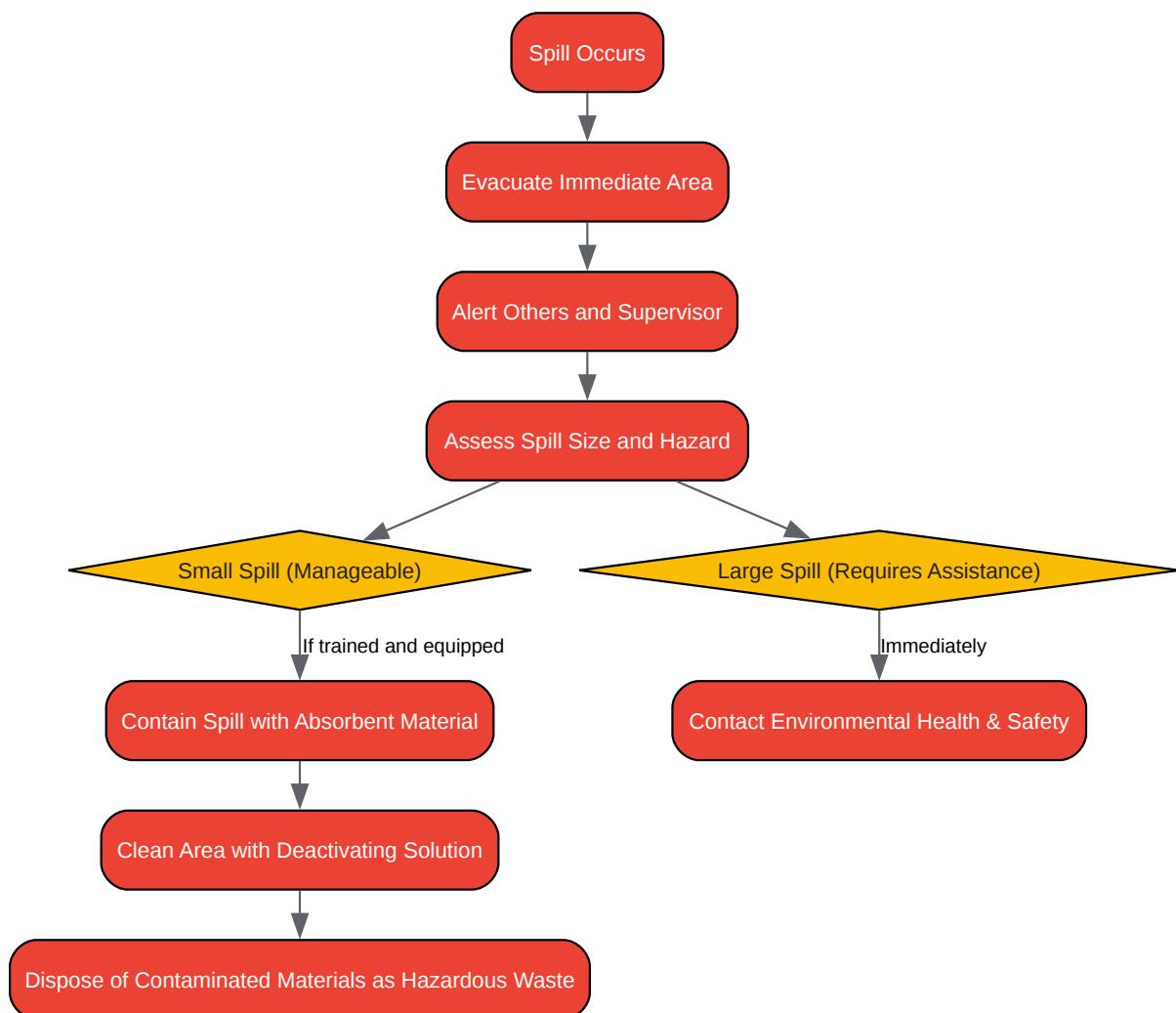
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Figure 2. Logical flow for responding to a spill of (S,R)-CFT8634.

First Aid Measures

Exposure Route	First Aid Instructions
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [4]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention. [4]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. [4]
Ingestion	Do NOT induce vomiting. Wash out mouth with water, provided the person is conscious. Seek immediate medical attention.

Disposal Plan

Proper disposal of **(S,R)-CFT8634** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- Solid Waste: Unused solid **(S,R)-CFT8634**, contaminated PPE (gloves, gowns), and weighing papers should be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Unused solutions of **(S,R)-CFT8634** and solvent rinses should be collected in a separate, clearly labeled, and sealed hazardous waste container. Do not mix with other chemical waste streams unless compatibility is confirmed.
- Sharps: Contaminated needles and other sharps must be disposed of in a designated sharps container.

Disposal Procedure:

- Deactivation (if possible): While specific deactivation procedures for PROTACs are not widely established, chemical degradation of potent compounds is a best practice.[8] Consult with your institution's Environmental Health and Safety (EHS) department for potential chemical inactivation methods.
- Packaging: Ensure all waste containers are securely sealed and properly labeled with the chemical name and hazard information.
- Collection: Arrange for the collection and disposal of all **(S,R)-CFT8634** waste through a licensed hazardous waste disposal contractor, in accordance with local, state, and federal regulations.[6]

By adhering to these safety and handling guidelines, researchers can work confidently with **(S,R)-CFT8634**, minimizing risks and fostering a secure laboratory environment. Always consult your institution's specific safety protocols and EHS department for any additional requirements.

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